

Decamethoxin: Application Notes and Protocols for Effective Microbial Inhibition

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Compound of Interest

Compound Name: Decamethoxin

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Introduction

Decamethoxin is a cationic surfactant belonging to the class of quaternary ammonium compounds. It exhibits a broad spectrum of antimicrobial activity, encompassing bactericidal, fungicidal, and virucidal effects. Its primary mechanism of action involves the disruption of the microbial cell membrane's integrity, leading to increased permeability and subsequent cell lysis[1]. These application notes provide a comprehensive overview of the effective concentrations of **decamethoxin** for microbial inhibition and detailed protocols for its evaluation.

Data Presentation: Effective Concentrations of Decamethoxin

The efficacy of **decamethoxin** is quantified by its Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC). The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, while the MBC/MFC is the lowest concentration that results in a 99.9% reduction in the initial microbial inoculum.

Table 1: Antibacterial Spectrum of **Decamethoxin**

Microorganism	Concentration (µg/mL)	Parameter	Notes
Staphylococcus aureus (various strains)	0.12 - 4.34	MIC	Effective against a range of clinical isolates.[1]
Staphylococcus aureus (various strains)	0.24 - 5.86	MBC	Demonstrates bactericidal activity.[1]
Staphylococcus aureus 209	>0.97	MIC	At pH 6.0.
Staphylococcus aureus 209	1.95	MBC	At pH 6.0.
Streptococcus mitis	0.23 ± 0.3	Sub-bacteriostatic	Concentration equivalent to ¼ of the MIC.

Note: The antimicrobial activity of **decamethoxin** against *Staphylococcus aureus* can be influenced by the pH of the medium. In a slightly alkaline nutrient medium (pH 7.2), the MBC of **decamethoxin** was found to be 0.24 µg/mL, with an MIC not exceeding 0.12 µg/mL[1].

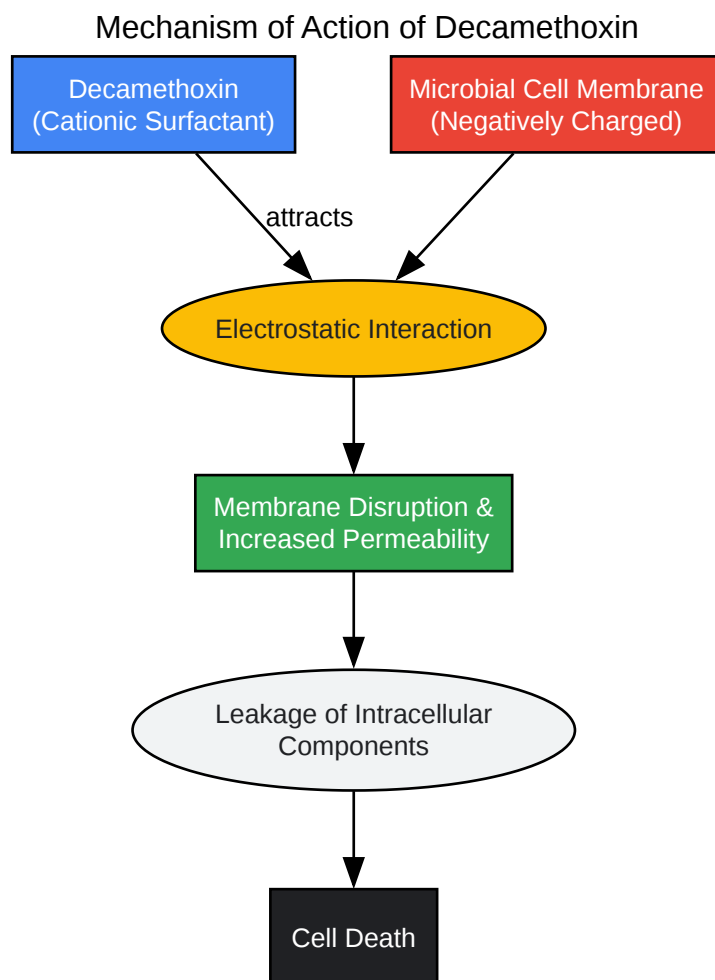
Antifungal Spectrum of **Decamethoxin**:

While **decamethoxin** is known to possess fungicidal properties, specific MIC and MFC values against common fungal pathogens such as *Candida albicans* and *Aspergillus fumigatus* are not readily available in the reviewed literature. To determine the antifungal efficacy of **decamethoxin** against specific fungal strains, it is recommended to perform the detailed experimental protocols outlined below.

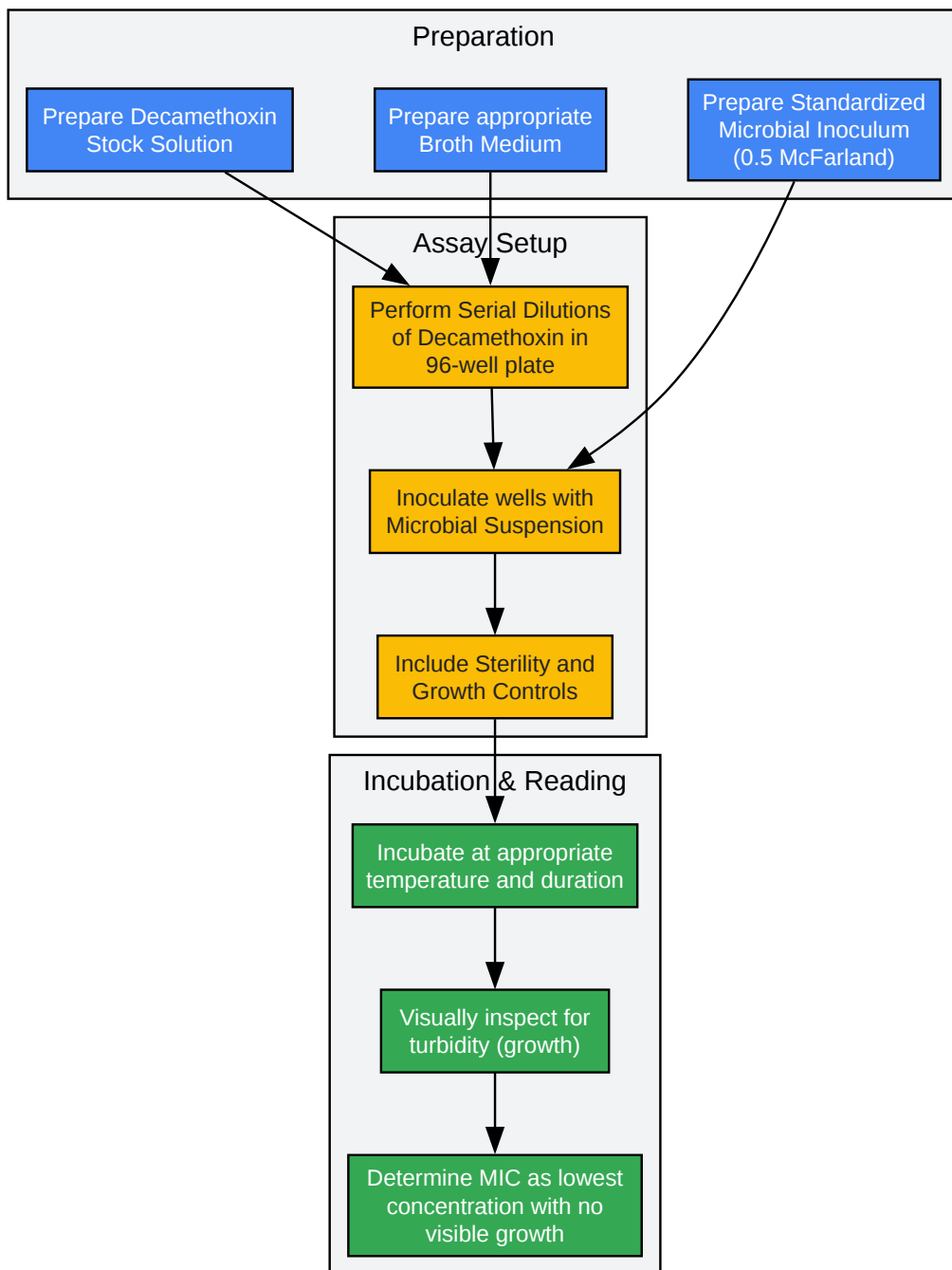
Mechanism of Action

Decamethoxin, as a cationic surfactant, primarily targets the microbial cell membrane. Its positively charged molecules interact with the negatively charged components of the microbial cell envelope, such as phospholipids and teichoic acids. This interaction disrupts the

membrane's structural integrity, leading to increased permeability, leakage of essential intracellular components (e.g., ions, metabolites, and nucleic acids), and ultimately, cell death.



Experimental Workflow for MIC Determination

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References

- 1. apcz.umk.pl [apcz.umk.pl]
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